

Structural & Conformational Analysis: The "Twist-Boat" Paradigm

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Compound of Interest

Compound Name: 1-(3-Fluoro-4-methylbenzyl)-1,4-diazepane

Cat. No.: B11884314

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Expertise & Experience: The critical differentiator of the 1,4-diazepane ring is its ability to adopt a low-energy twist-boat conformation, particularly when N-substituted. In the design of the dual orexin receptor antagonist Suvorexant, NMR and X-ray crystallographic studies revealed that the diazepane core does not sit passively; it actively facilitates an intramolecular

-stacking interaction between the N1-benzoyl and N4-benzoxazole substituents. This "U-shaped" folded conformation minimizes the entropic penalty of binding by pre-organizing the molecule into a bioactive state.

Comparison with Piperazine:

- Piperazine (6-membered): Rigid chair conformation. Ideal for linear linkers or when vectors need to be 180° apart.
- 1,4-Diazepane (7-membered): Flexible twist-boat/chair. Ideal for bridging non-linear vectors (approx. 120°–150°) and inducing "induced-fit" binding modes.

Technical Insight: When functionalizing the ring, bulky substituents at the C5 or C7 positions (adjacent to nitrogens) can lock the conformation. For instance, the C7-methyl group in

Suvorexant is not merely for hydrophobic contact; it sterically enforces the twist-boat preference, enhancing potency by several fold compared to the des-methyl analog.

Synthetic Architectures: De Novo Assembly vs. Functionalization

The construction of N-substituted 1,4-diazepanes generally follows two distinct logical pathways:

- **Direct Functionalization:** Modification of the commercially available homopiperazine core. This is cost-effective but plagued by selectivity issues (mono- vs. bis-alkylation).
- **De Novo Cyclization:** Construction of the ring from acyclic precursors. This allows for precise stereochemical control (e.g., introducing chiral centers on the ring carbons).

Visualization: Synthetic Decision Tree



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Caption: Decision matrix for selecting the optimal synthetic route based on stereochemical requirements.

Detailed Experimental Protocols

Protocol A: Regioselective Sulfonylation (Fasudil Synthesis)

Application: Synthesis of Fasudil (Rho-kinase inhibitor). Challenge: Preventing bis-sulfonylation of the homopiperazine. Solution: pH-controlled nucleophilic substitution.

Step-by-Step Methodology:

- Preparation of Electrophile: Dissolve isoquinoline-5-sulfonyl chloride hydrochloride (1.0 eq) in dichloromethane (DCM). Keep at 0°C.
- Base Buffering: Slowly add saturated aqueous NaHCO₃ to the sulfonyl chloride solution until the pH stabilizes at 6–7. Critical: Maintaining neutral pH prevents premature hydrolysis of the sulfonyl chloride while keeping the amine reactive.
- Nucleophilic Attack: Add a solution of homopiperazine (2.5 eq) in DCM dropwise to the buffered sulfonyl chloride mixture at 0°C over 30 minutes.
 - Causality: The excess homopiperazine acts as a statistical protectant, ensuring the mono-substituted product is statistically favored.
- Reaction Monitoring: Stir at 0–5°C for 2 hours. Monitor by HPLC (Target peak: Mono-sulfonamide; Impurity: Bis-sulfonamide).
- Workup (Purification by Extraction):
 - Adjust aqueous layer pH to 4.0 with 1N HCl. Extract with DCM.[\[1\]](#) Discard organic layer (contains bis-sulfonylated byproduct and non-basic impurities).
 - Adjust aqueous layer pH to 10.0 with 1N NaOH. Extract with DCM (3x).
 - Combine organic layers, dry over Na₂SO₄, and concentrate.[\[2\]](#)
- Crystallization: Dissolve residue in ethanol, add concentrated HCl to precipitate Fasudil hydrochloride. Recrystallize from ethanol/water.

Validation:

- Yield: ~65-75%.
- Purity: >99% (HPLC).
- Key QC Parameter: Absence of bis-sulfonamide (m/z ~500 range).

Protocol B: Asymmetric De Novo Cyclization (Suvorexant Core)

Application: Synthesis of (R)-7-methyl-1,4-diazepane core. Challenge: Establishing the C7 chiral center and closing the 7-membered ring. Solution: Intramolecular Asymmetric Reductive Amination (IARA).^[3]

Step-by-Step Methodology:

- Michael Addition: React N-Boc-ethylenediamine with methyl vinyl ketone (MVK) in THF at 0°C to form the acyclic amino-ketone adduct.
- Protection: Treat the secondary amine in situ with Cbz-Cl/NaHCO₃ to yield the N-Boc-N-Cbz-amino-ketone.
- Deprotection: Remove the Boc group using TFA/DCM (1:4 v/v). Concentrate to obtain the TFA salt.
- Cyclization (IARA):
 - Catalyst: [RuCl(p-cymene)((R,R)-TsDPEN)] (0.5 mol%).
 - Conditions: Dissolve the amino-ketone TFA salt in methanol. Add Formic acid/Triethylamine (5:2 azeotrope) as the hydrogen source.
 - Reaction: Stir at 40°C for 24 hours.
 - Mechanism:^{[4][5][6][7][8][9][10]} The Ru-catalyst reduces the transient cyclic imine (formed by intramolecular condensation) from the Re-face, establishing the (R)-configuration.
- Isolation: Evaporate solvent, dilute with EtOAc, wash with sat. NaHCO₃. Purify via silica gel chromatography.

Validation:

- Enantiomeric Excess (ee): >94% (determined by Chiral HPLC).
- Yield: >85% for the cyclization step.^[6]

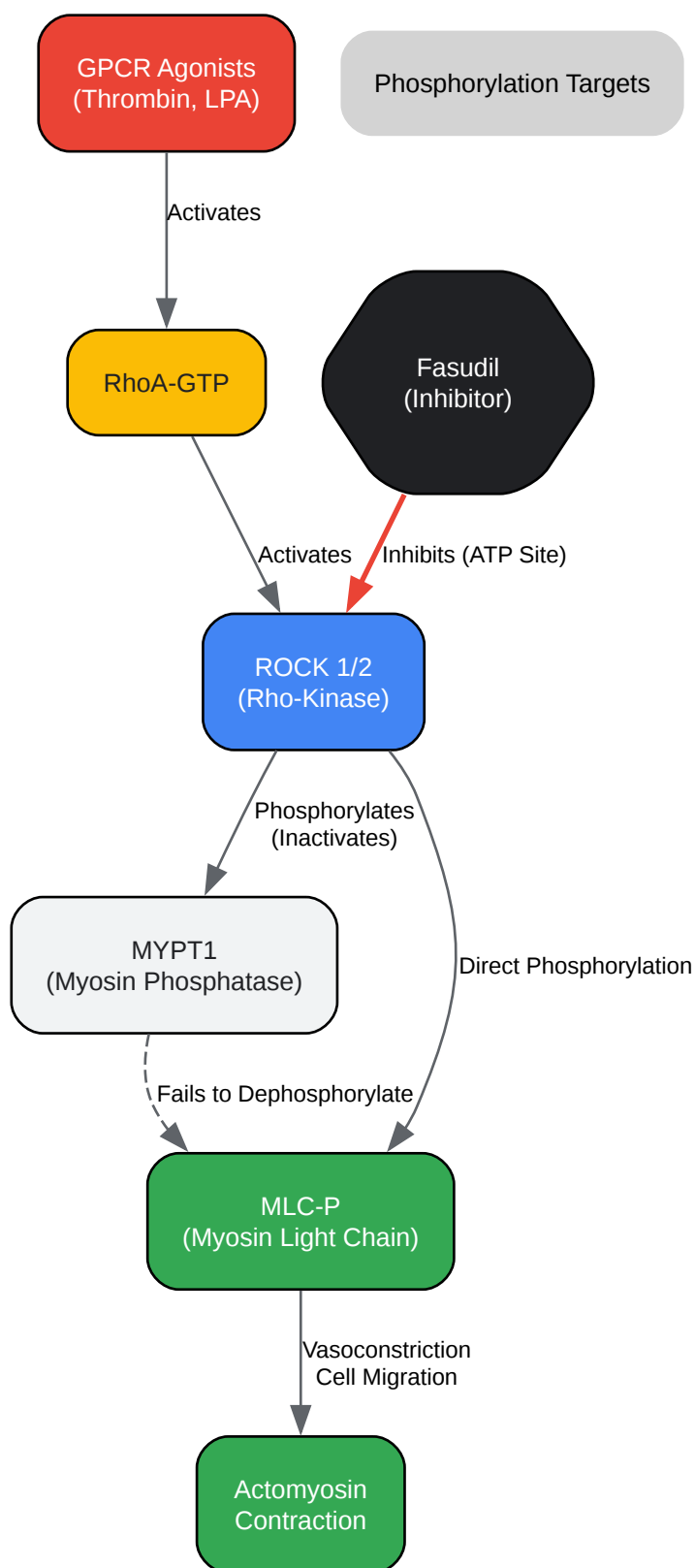
- Reference: Validated against the Merck Process Research route (Baxter et al., 2011).

Therapeutic Landscape & Signaling Pathways

Case Study: ROCK Inhibition (Fasudil)

Fasudil functions by competitively binding to the ATP-binding pocket of Rho-associated protein kinase (ROCK). The 1,4-diazepane ring positions the isoquinoline ring to interact with the hinge region (Glu106/Met156), while the secondary amine of the diazepane forms a water-mediated hydrogen bond with Asp160.

Visualization: ROCK Signaling & Inhibition



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Caption: Fasudil interrupts the RhoA/ROCK pathway, preventing myosin light chain phosphorylation and subsequent vasoconstriction.

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